

Crystal Structure and Packing Analysis of 4-Nitrophthalamide

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: N-Nitrophthalamide

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The crystal structure of 4-nitrophthalamide (systematic name: 4-nitrobenzene-1,2-dicarboxamide) has been determined through single-crystal X-ray diffraction [1]. The key data is summarized below.

Table 1: Crystallographic Data for 4-Nitrophthalamide [1]

Parameter	Value
Chemical Formula	C ₈ H ₇ N ₃ O ₄
Molecular Weight	209.17 g/mol
Crystal System	Monoclinic
Space Group	P21/c
Unit Cell Parameters	
a	7.7425 (2) Å
b	9.6634 (2) Å
c	12.1276 (3) Å
β	106.008 (3)°

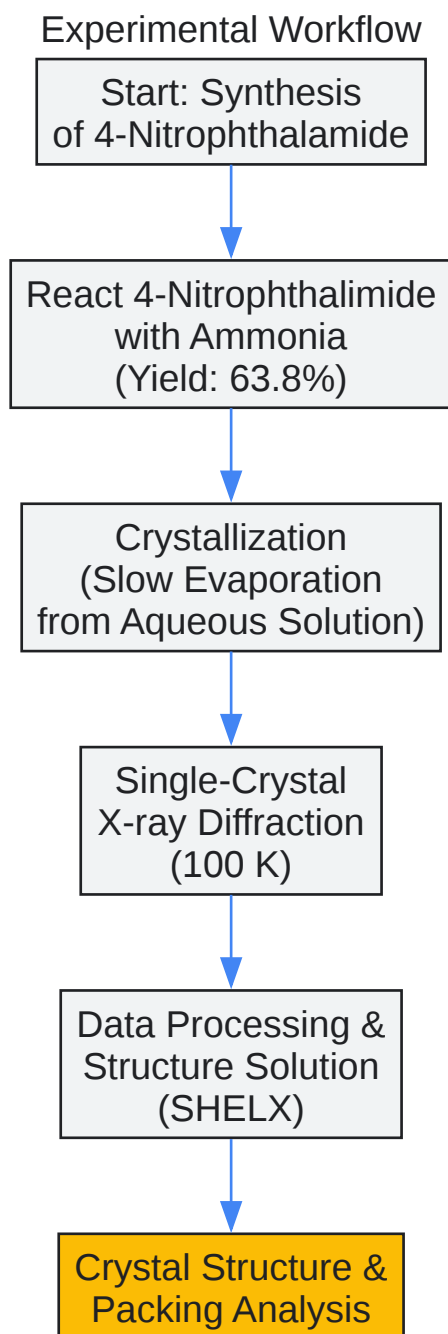
Parameter	Value
Unit Cell Volume	872.19 (4) Å ³
Measurement Temperature	100 K

Molecular Conformation: In the molecular structure, all substituents are twisted out of the plane of the central benzene ring [1]. The dihedral angles are **11.36 (2)° for the nitro group, 60.89 (6)° for one amide group, and 34.39 (6)° for the other amide group** [1]. The two amide groups are oriented to either side of the benzene ring, with their amine groups directed away from each other, preventing any intramolecular hydrogen bonding [1].

Hydrogen Bonding and Crystal Packing: The three-dimensional crystal architecture is established by a network of **N—H...O hydrogen bonds** [1].

- Each N-H group acts as a hydrogen bond donor
- The oxygen atoms O1 and O3 each accept two hydrogen bonds
- This extensive intermolecular bonding connects the molecules into a stable 3D network

Globally, this network can be described as comprising **columns of molecules aligned along the *a* axis** [1]. The following diagram illustrates the experimental workflow from synthesis to crystal structure determination.



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Experimental Protocol for Synthesis and Crystallization

If you wish to replicate the crystal structure analysis, the following synthesis and crystallization protocol can be used.

Synthesis of 4-Nitrophthalamide [1]:

- **Reaction:** Stir a mixture of 4-nitrophthalimide and concentrated ammonium hydroxide (NH₄OH) at room temperature for 24 hours.
- **Work-up:** Filter the resulting off-white precipitate under vacuum.
- **Purification:** Wash the solid with cold water.
- **Yield:** This procedure yields approximately 63.8% of the target compound.
- **Melting Point:** The reported melting point is 465–469 K (192–196 °C).

Crystallization for X-ray Study [1]:

- Suitable single crystals for X-ray diffraction analysis were obtained by the **slow evaporation of an aqueous solution** of the synthesized 4-nitrophthalamide.

Comparative Context and Further Research

- **Comparison with a Precursor:** The crystal packing of 4-nitrophthalamide differs from its derivative, **4-nitrophthalonitrile**. In the nitrile derivative, supramolecular layers with a zigzag topology are formed primarily through **C—H···N interactions**, rather than the N—H···O bond network seen in the amide [2]. This highlights how functional groups dictate solid-state structure.
- **Primary Use:** 4-Nitrophthalamide is primarily used as a key **intermediate in the synthesis of phthalocyanines** [3] [4], which are compounds with applications in dyes, pigments, and functional materials.

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